

GW280264X: A Technical Guide for Metalloproteinase Research

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Compound of Interest

Compound Name: GW280264X

Cat. No.: B15577662

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For Researchers, Scientists, and Drug Development Professionals

Introduction

GW280264X is a potent, cell-permeable, dual inhibitor of the metalloproteinases ADAM10 (A Disintegrin and Metalloproteinase 10) and ADAM17 (also known as Tumor Necrosis Factor- α Converting Enzyme or TACE).[1][2] Its ability to specifically target these key "shedases" has established it as an invaluable research tool for elucidating the physiological and pathological roles of ADAM10 and ADAM17 in a wide array of biological processes. This technical guide provides an in-depth overview of **GW280264X**, including its mechanism of action, quantitative data on its inhibitory activity, detailed experimental protocols, and visualization of the signaling pathways it modulates.

Mechanism of Action

GW280264X functions as a competitive inhibitor of ADAM10 and ADAM17, binding to the active site of these zinc-dependent proteases and preventing the cleavage of their respective substrates.[2][3] ADAMs are a family of transmembrane and secreted proteins that play crucial roles in ectodomain shedding, a process by which the extracellular portion of membrane-bound proteins is cleaved and released from the cell surface. This shedding event can activate or

inactivate signaling pathways, release soluble mediators, and modulate cell-cell and cell-matrix interactions. By inhibiting ADAM10 and ADAM17, **GW280264X** allows researchers to investigate the consequences of blocking these shedding events and to dissect the specific contributions of these proteases to various cellular functions.

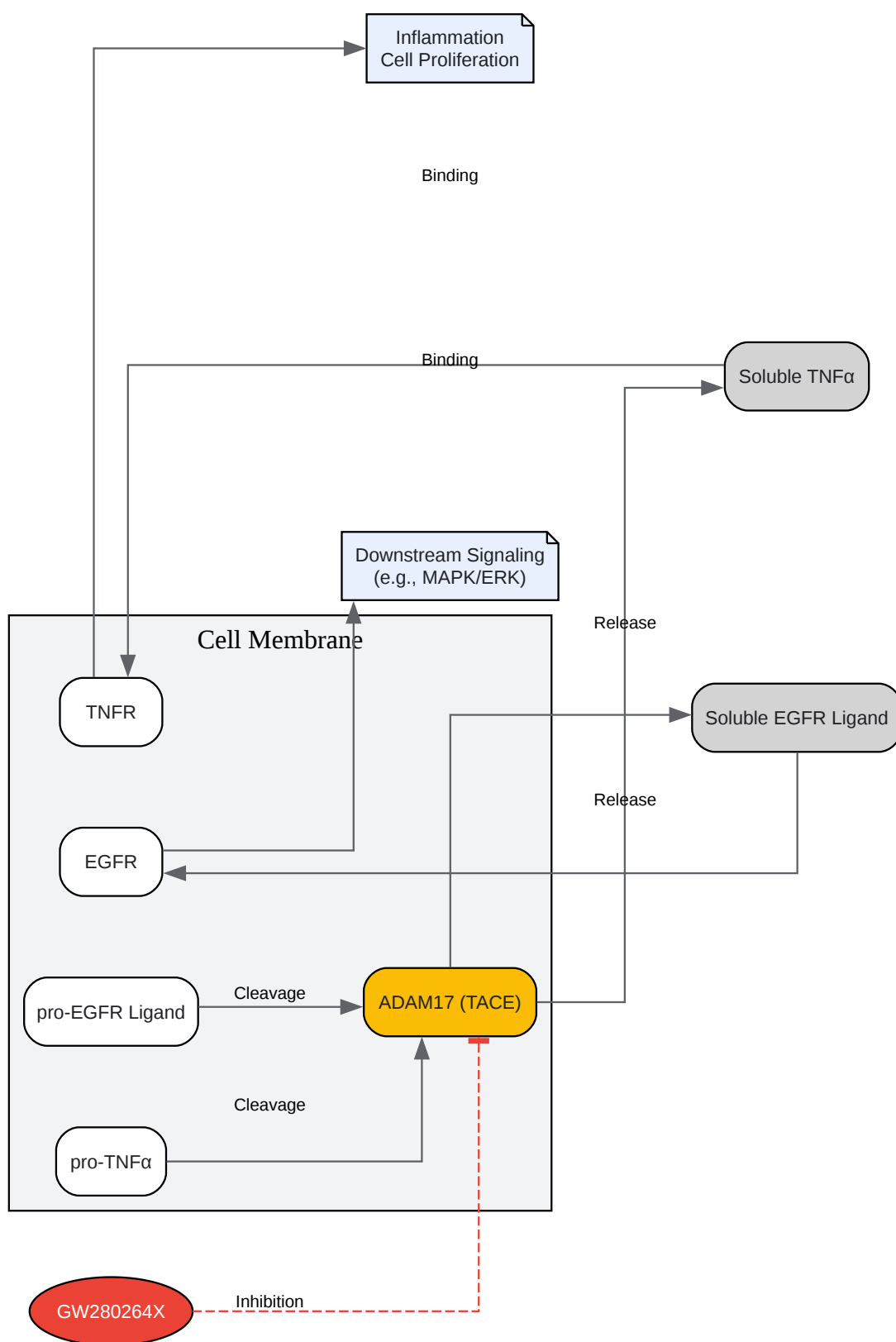
Quantitative Data

The inhibitory potency of **GW280264X** against its primary targets has been well-characterized. The following table summarizes the key quantitative data for this inhibitor.

Target	Parameter	Value	Reference
ADAM17 (TACE)	IC50	8.0 nM	[1] [2]
ADAM10	IC50	11.5 nM	[1] [2]

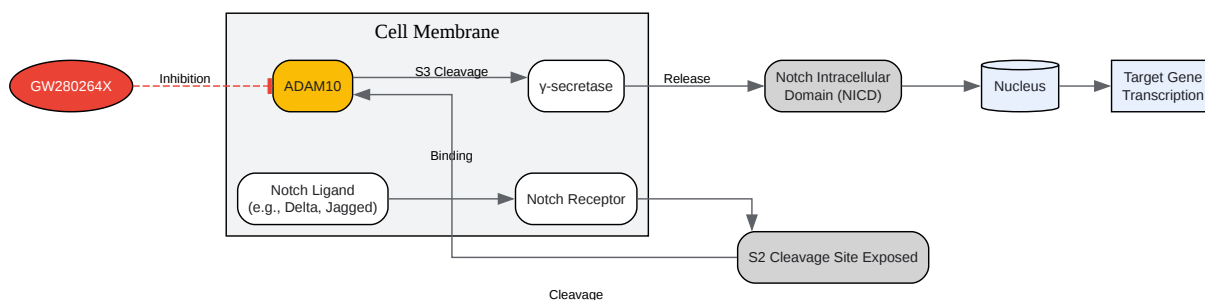
Signaling Pathways

ADAM10 and ADAM17 are key regulators of multiple signaling pathways critical in development, immunity, and disease. **GW280264X**, by inhibiting these proteases, can significantly impact these pathways.



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ADAM17 (TACE) Signaling Pathway Inhibition by **GW280264X**.



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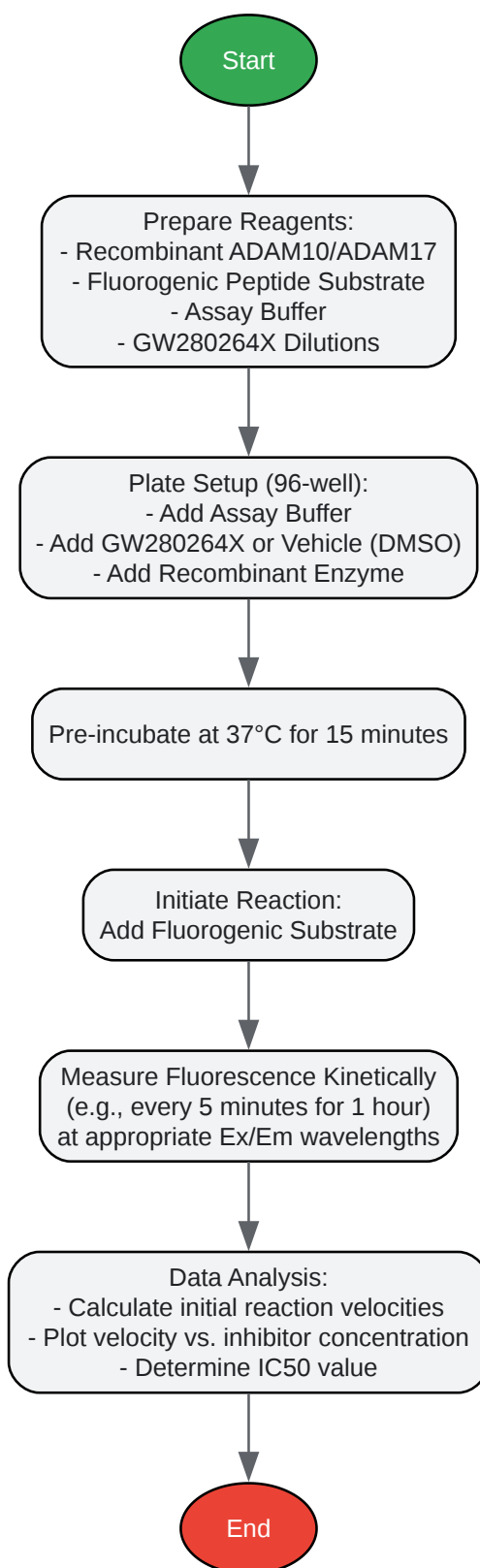
ADAM10-Mediated Notch Signaling Pathway Inhibition by **GW280264X**.

Experimental Protocols

This section provides detailed methodologies for key experiments utilizing **GW280264X**.

In Vitro Metalloproteinase Inhibition Assay

This protocol outlines a general procedure for determining the inhibitory activity of **GW280264X** against recombinant ADAM10 and ADAM17.



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References

- [1. pnas.org \[pnas.org\]](https://pnas.org)
- [2. pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
- [3. Active site determinants of substrate recognition by the metalloproteinases TACE and ADAM10 - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/30111111/)
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